

4-Bromocyclopentene: A Technical Material Safety Data Sheet for Research Professionals

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Compound of Interest

Compound Name: 4-Bromocyclopentene

Cat. No.: B1267290

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **4-Bromocyclopentene** (CAS No: 1781-66-4). The information is intended for researchers, scientists, and professionals in drug development who may handle this compound. This document consolidates available data on its properties, hazards, and safe handling procedures.

Section 1: Chemical and Physical Properties

4-Bromocyclopentene is a halogenated cycloalkene with the molecular formula C₅H₇Br.^[1] It is recognized for its utility as an intermediate in the synthesis of a variety of organic compounds.^[1] The following table summarizes its key physical and chemical properties.

Property	Value	Reference
Molecular Weight	147.013 g/mol	[1]
Boiling Point	143.2°C at 760 mmHg	[1]
Flash Point	37.2°C	[1]
Density	1.525 g/cm ³	[1]
Vapor Pressure	6.77 mmHg at 25°C	[1]
Refractive Index	1.544	[1]

Section 2: Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Bromocyclopentene** is classified with the following hazards:

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Signal Word: Warning

Pictograms:

- Flame
- Exclamation Mark
- Health Hazard

Section 3: Toxicological Information

While specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **4-Bromocyclopentene** are not readily available in the public domain, the GHS classification indicates that it is harmful if swallowed and may cause respiratory irritation. The toxicological properties have not been fully investigated. Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.

Section 4: Experimental Protocols for Safety Assessment

For a compound with the hazard profile of **4-Bromocyclopentene**, a series of standardized tests are typically conducted to determine its toxicological and safety parameters. The following are outlines of standard OECD (Organisation for Economic Co-operation and Development) protocols that would be relevant.

Acute Oral Toxicity - OECD Test Guideline 423

This method provides information on the health hazards likely to arise from a short-term oral exposure to a substance.

Methodology:

- Animal Model: Typically, rodents (e.g., rats or mice) are used.
- Dosage: A stepwise procedure is used where a small number of animals are dosed at a defined level. The outcome of this first step determines the next dosage level (either higher or lower).
- Administration: The test substance is administered orally by gavage in a single dose.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for a set period (typically 14 days).
- Necropsy: At the end of the observation period, all animals are subjected to a gross necropsy.

Skin Irritation/Corrosion - OECD Test Guideline 404

This test determines the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.

Methodology:

- Animal Model: Albino rabbits are typically used.

- Application: A small amount of the test substance (0.5 mL for liquids) is applied to a shaved patch of skin.
- Exposure: The application site is covered with a gauze patch for a specified period (e.g., 4 hours).
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at specific intervals after patch removal (e.g., 1, 24, 48, and 72 hours).
- Scoring: The severity of the skin reactions is scored, and the substance is classified based on the scores.

Eye Irritation/Corrosion - OECD Test Guideline 405

This test evaluates the potential of a substance to cause damage to the eye.

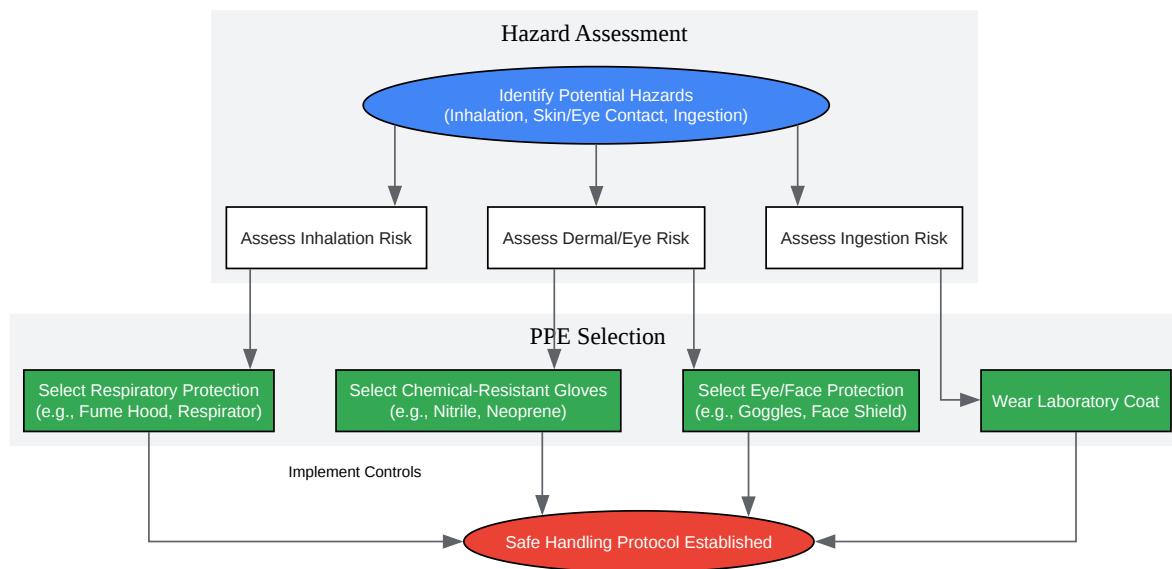
Methodology:

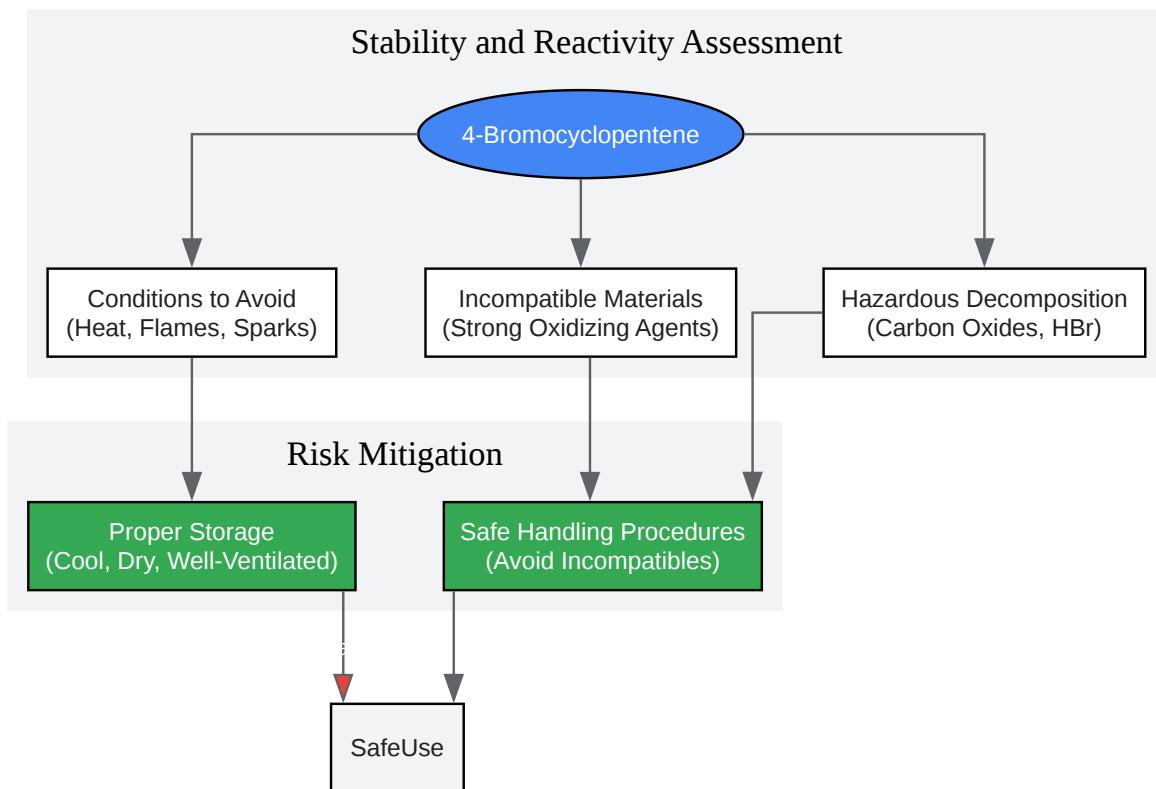
- Animal Model: Albino rabbits are typically used.
- Application: A small, measured amount of the test substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye. The other eye serves as a control.
- Observation: The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours).
- Scoring: The ocular reactions are scored, and the substance is classified based on the severity and reversibility of the effects.

Section 5: Safe Handling and Emergency Procedures

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following diagram illustrates a general workflow for PPE selection.





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References

- 1. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
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